

Cefazolin(1-) molecular formula and weight for experimental calculations

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A Technical Guide to Cefazolin(1-) for Experimental Applications

This technical guide provides essential information for researchers, scientists, and drug development professionals on the molecular properties and experimental use of Cefazolin in its anionic form, **Cefazolin(1-)**. This document outlines its core molecular data, detailed experimental protocols for assessing its antibacterial activity, and a summary of its mechanism of action.

Core Molecular and Physicochemical Data

Cefazolin is a first-generation cephalosporin antibiotic.[1] In biological systems, it often exists as the **Cefazolin(1-)** anion. The fundamental molecular and physical properties are summarized below for ease of reference in experimental calculations.

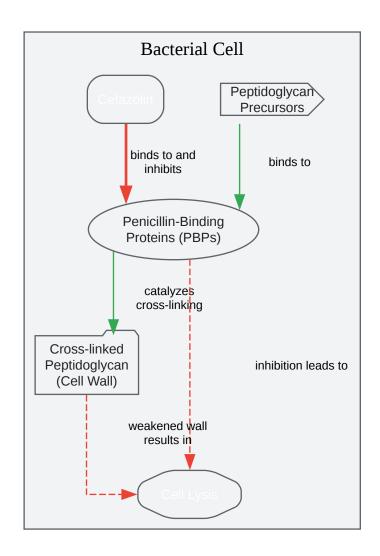


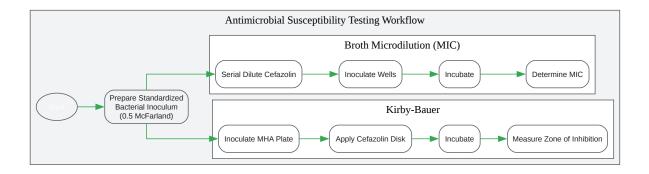
Property	Value	Source(s)
Molecular Formula (Cefazolin)	C14H14N8O4S3	[1][2]
Molecular Formula (Cefazolin(1-))	C14H13N8O4S3 ⁻	[1][3]
Molecular Weight (Cefazolin)	~454.51 g/mol	[1][2]
Molecular Weight (Cefazolin(1-))	~453.50 g/mol	Derived from[1][2]
CAS Number (Cefazolin)	25953-19-9	[1][2]
CAS Number (Cefazolin Sodium)	27164-46-1	[3]
Molecular Weight (Cefazolin Sodium)	~476.49 g/mol	[4][5]

Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

Cefazolin exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[6][7] The primary target of Cefazolin is a group of bacterial enzymes known as penicillin-binding proteins (PBPs).[6][8] These enzymes are crucial for the final step of peptidoglycan synthesis, which involves the cross-linking of peptide chains that give the cell wall its structural integrity.[8] [9] By binding to and inactivating these PBPs, Cefazolin prevents the formation of a stable cell wall, leading to cell lysis and bacterial death.[6][7]







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